

Solubility Profile of H-1-Nal-OH: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

H-1-Nal-OH, also known as (S)-2-amino-3-(1-naphthyl)propanoic acid or L-1-Naphthylalanine, is a synthetic amino acid derivative that has garnered significant interest in peptide synthesis and drug development. Its bulky naphthyl side chain can impart unique conformational constraints and potential for pi-pi stacking interactions within peptides, influencing their stability, bioactivity, and pharmacokinetic properties. A thorough understanding of its solubility in various solvents is paramount for its effective handling, formulation, and application in research and development.

This technical guide provides a summary of the available solubility data for **H-1-Nal-OH** and its derivatives. Due to a scarcity of precise quantitative solubility data in the public domain for the unprotected L-isomer, this document also furnishes a detailed experimental protocol for the gravimetric determination of solubility, enabling researchers to generate empirical data tailored to their specific laboratory conditions.

Solubility Data

The solubility of **H-1-Nal-OH** is influenced by the polarity of the solvent, pH, and the presence of protecting groups. The following tables summarize the available qualitative and quantitative solubility data.



Table 1: Solubility of L-1-Naphthylalanine (H-1-Nal-OH)

Solvent	Туре	Solubility	Temperature (°C)	Source
Water	Polar Protic	Slightly soluble / Insoluble[1][2]	Not Specified	[1][2]
Water	Polar Protic	0.221 mg/mL (Predicted)[3]	Not Specified	[3]
Alcohols	Polar Protic	Soluble[1][2]	Not Specified	[1][2]
Ketones	Polar Aprotic	Soluble[1][2]	Not Specified	[1][2]

Table 2: Solubility of D-1-Naphthylalanine

Solvent	Туре	Solubility	Temperature (°C)	Source
2 M HCl	Aqueous Acid	50 mg/mL	Not Specified	

Table 3: Solubility of Fmoc-L-1-Naphthylalanine

Solvent	Туре	Solubility	Temperature (°C)	Source
Chloroform	Nonpolar	Soluble[4][5]	Not Specified	[4][5]
Dichloromethane	Nonpolar	Soluble[4][5]	Not Specified	[4][5]
Ethyl Acetate	Polar Aprotic	Soluble[4][5]	Not Specified	[4][5]
DMSO	Polar Aprotic	Soluble[4][5]	Not Specified	[4][5]
Acetone	Polar Aprotic	Soluble[4][5]	Not Specified	[4][5]



Experimental Protocol: Gravimetric Determination of Solubility

This protocol outlines a reliable method for determining the solubility of **H-1-Nal-OH** in a given solvent at a specific temperature.[6][7][8][9]

Materials:

- H-1-Nal-OH
- Solvent of interest
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps
- Constant temperature incubator or water bath
- Filtration apparatus (e.g., syringe filters, 0.22 μm)
- · Pre-weighed, dry collection vials
- Oven for drying

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of H-1-Nal-OH to a vial containing a known volume of the solvent.
 The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly and place it in a constant temperature environment (e.g., incubator or water bath) set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and temperature.
- Sample Collection and Filtration:



- After the equilibration period, allow the vial to stand undisturbed in the constant temperature environment for at least 2 hours to allow the excess solid to settle.
- Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed (or cooled to the experimental temperature) syringe.
- Immediately filter the supernatant through a 0.22 μm syringe filter into a pre-weighed, dry collection vial. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Weighing:
 - Place the collection vial with the filtrate in an oven at a temperature sufficient to evaporate
 the solvent without decomposing the H-1-Nal-OH. A vacuum oven is recommended for
 high-boiling point solvents.
 - Once the solvent is completely evaporated, cool the vial to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial containing the dried H-1-Nal-OH on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved H-1-Nal-OH by subtracting the initial weight of the empty vial from the final constant weight.
 - The solubility can then be expressed in various units, such as mg/mL or g/100 mL, by dividing the mass of the dissolved solid by the volume of the solvent used.

Visualizations

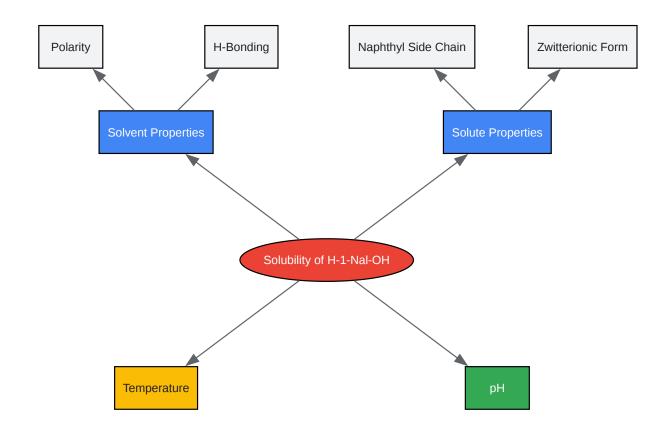
The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of amino acids like **H-1-Nal-OH**.





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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Factors influencing the solubility of H-1-Nal-OH.



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